

Essential Safety and Handling Guidance for Censavudine

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Compound of Interest		
Compound Name:	Censavudine	
Cat. No.:	B8223640	Get Quote

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This document provides essential safety and logistical information for handling **Censavudine** (also known as Festinavir, BMS-986001, or OBP-601) in a laboratory setting. Given that **Censavudine** is an investigational nucleoside reverse transcriptase inhibitor, comprehensive safety data is not yet publicly available. Therefore, this guidance is based on general best practices for handling potent pharmaceutical compounds and supplemented with data from Stavudine, a structurally similar and well-characterized antiretroviral agent. Researchers must exercise caution and adhere to all institutional and national safety regulations.

Hazard Identification and Quantitative Data

While a specific Safety Data Sheet (SDS) for **Censavudine** is not available, GHS hazard statements from a limited number of suppliers indicate that **Censavudine** is suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure[1].

Due to the lack of specific quantitative safety data for **Censavudine**, the following table summarizes data for the structurally related compound, Stavudine, to provide an estimate of potential hazards.



Parameter	Value	Species	Reference
Occupational Exposure Limit (OEL)	0.02 mg/m³ (8-hr TWA)	N/A	[2]
Oral LD50	1 g/kg	Mouse	[3]
Oral LD50	4 g/kg	Rat	[3]
Primary Hazards	Harmful if swallowed, Causes eye irritation, Causes damage to organs (blood, liver, peripheral nervous system) through prolonged or repeated exposure. Suspected of causing genetic defects and damaging fertility or the unborn child.	N/A	[2][3]

Note: TWA (Time-Weighted Average) is the average exposure over an 8-hour workday. LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.

Personal Protective Equipment (PPE) Workflow

Proper selection and use of PPE are critical to minimize exposure. The following diagram outlines the recommended PPE workflow for handling **Censavudine**, particularly when handling the solid powder form.





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PPE Workflow for Handling Censavudine

Operational and Disposal Plans

Strict adherence to the following procedures is mandatory to ensure personnel safety and prevent environmental contamination.

Engineering Controls

- Ventilation: All manipulations of solid Censavudine (e.g., weighing, preparing solutions)
 must be conducted in a certified chemical fume hood, a ventilated balance enclosure, or a
 glove box to minimize inhalation exposure.
- Restricted Access: Clearly designate and label areas where Censavudine is handled and stored. Access should be restricted to trained and authorized personnel only.

Handling Procedures

- Preparation: Before handling, ensure the work area is clean and uncluttered. Prepare all necessary equipment, including a spill kit.
- Donning PPE: Follow the donning sequence outlined in the PPE workflow diagram. Ensure gloves are compatible with the solvents being used.
- Weighing: Use a ventilated balance enclosure. Handle the compound gently to avoid generating dust.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
- Decontamination: After handling, decontaminate all surfaces and equipment with an appropriate cleaning agent (e.g., 70% ethanol), followed by a rinse with water.
- Doffing PPE: Carefully remove PPE in the sequence shown in the diagram to avoid selfcontamination. Dispose of all disposable PPE as hazardous waste.



Disposal Plan

- Solid Waste: All solid waste contaminated with Censavudine, including unused compound, contaminated gloves, bench paper, and pipette tips, must be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing Censavudine in a dedicated, sealed, and clearly labeled hazardous waste container. Do not pour any waste down the drain.
- Final Disposal: All hazardous waste must be disposed of through your institution's certified hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.

Emergency Procedures Spills

- Minor Spill (Solid or Liquid):
 - o Alert personnel in the immediate area.
 - Wearing appropriate PPE (respirator, gown, double gloves, goggles), cover the spill with absorbent material.
 - For solid spills, gently sweep the material into a hazardous waste container. Avoid creating dust.
 - For liquid spills, absorb the material and place it in a hazardous waste container.
 - Decontaminate the spill area with an appropriate solvent, followed by soap and water.
 - Collect all cleanup materials as hazardous waste.
- Major Spill:
 - Evacuate the laboratory immediately.
 - Alert others in the vicinity and activate the nearest fire alarm if necessary.



- Close the laboratory doors and prevent entry.
- Contact your institution's emergency response team (e.g., Environmental Health & Safety) and provide them with details of the spill.

Personnel Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

In all cases of exposure, report the incident to your supervisor and your institution's occupational health service. Provide them with as much information as possible about the compound.

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